"analytical methods for Treprostinil-2-yl Treprostinilate Ester quantification"

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Compound of Interest

Compound Name:	*Treprostinil-2-yl Treprostinilate Ester*
Cat. No.:	*B13849990*

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High-Resolution Quantification of Treprostinil-2-yl Treprostinilate Ester

Application Note & Protocol | Pharmaceutical Impurity Profiling

Introduction & Scientific Rationale

Treprostinil is a synthetic prostacyclin analog used for the treatment of pulmonary arterial hypertension (PAH).[1][2][3][4][5][6] While the monomeric API (Active Pharmaceutical Ingredient) is well-characterized, the stability of high-concentration formulations (e.g., Remodulin or generic equivalents) is challenged by the formation of complex esters.[7]

Treprostinil-2-yl Treprostinilate Ester (Molecular Weight: 763.01 Da) is a specific dimeric impurity formed via an esterification reaction between two Treprostinil molecules.[7] Mechanistically, the carboxylic acid moiety of one molecule attacks the secondary hydroxyl group at the C2-position (cyclopentyl ring) of a second molecule.[7]

Why Quantification is Critical

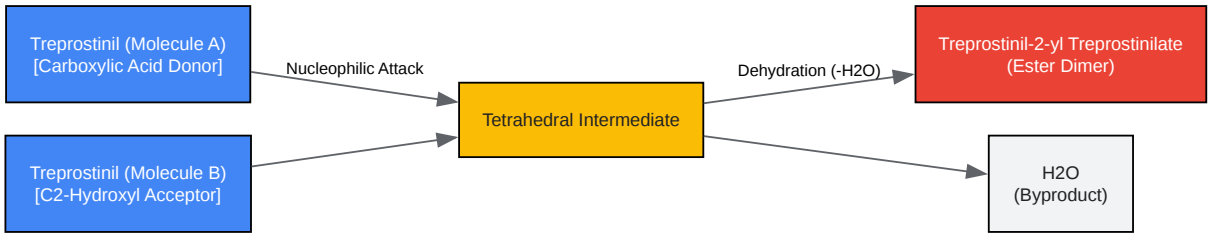
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- Regulatory Compliance: Under ICH Q3B(R2), impurities exceeding 0.1% must be identified and quantified.[7] High-molecular-weight dimers often elute late in reverse-phase chromatography, risking "carryover" or being missed in short run-time assays.[7]
- Potency Dilution: Dimerization effectively consumes active drug, reducing the therapeutic dose.
- Toxicological Risk: Esters can act as prodrugs or have distinct toxicological profiles compared to the parent acid.

This protocol details a validated LC-MS/MS methodology for the specific quantification of this dimer, overcoming the sensitivity limitations of HPLC-UV.

Chemical Mechanism of Formation

The formation of Treprostinil-2-yl Treprostinilate is an acid-catalyzed equilibrium reaction, often accelerated by heat and low pH in concentrated aqueous formulations.[7]



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Figure 1: Mechanism of Treprostinil dimerization via esterification at the C2-hydroxyl position. [7]

Experimental Protocol

Reagents & Standards[1][2][3][6][8][9]

- Reference Standard: **Treprostinil-2-yl Treprostinilate Ester** (CAS: N/A, Cat No: PA 20 82510 or equivalent).[3][7]

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- Internal Standard (IS): Treprostinil-d4 (Deuterated analog) or Treprostinil Dimer-d9 (if available).[7]
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water, and Formic Acid.[7]

Sample Preparation

Critical Warning: Avoid using alcohols (methanol/ethanol) as the primary diluent for long-term storage of stock solutions, as this can lead to transesterification (forming methyl/ethyl esters) or hydrolysis of the dimer.[7] Use Acetonitrile or DMSO.

- Stock Solution: Dissolve 1 mg of Treprostinil-2-yl Treprostinilate in 1 mL of DMSO to obtain a 1 mg/mL stock.
- Working Standard: Dilute stock with ACN:Water (50:50 v/v) to generate a calibration curve ranging from 1.0 ng/mL to 1000 ng/mL.
- Sample Extraction (Plasma/Formulation):
  - Aliquot 100 µL of sample.
  - Add 20 µL of IS working solution.
  - Precipitate proteins with 400 µL cold Acetonitrile (containing 0.1% Formic Acid).[7]
  - Vortex for 30s, Centrifuge at 10,000 x g for 10 min.
  - Transfer supernatant to an autosampler vial.

LC-MS/MS Conditions

This method utilizes Negative Electrospray Ionization (ESI-) because the dimer retains a free carboxylic acid group on one half of the molecule, allowing for efficient deprotonation.[7]

Chromatographic Parameters (UHPLC)

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Parameter	Setting
Column	Waters ACQUITY UPLC BEH C18 (2.1 x 100 mm, 1.7 µm)
Column Temp	45°C
Flow Rate	0.4 mL/min
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	100% Acetonitrile
Injection Vol	5 µL

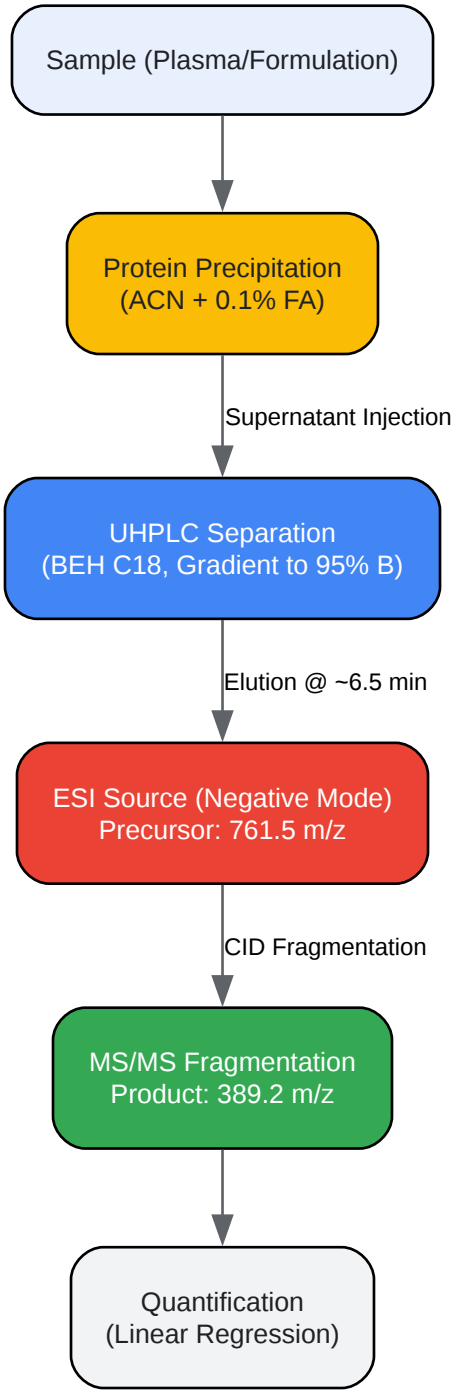
Gradient Table

Time (min)	% Mobile Phase B	Event
0.0	30%	Initial Hold
1.0	30%	Equilibration
6.0	95%	Elution of Dimer (High Hydrophobicity)
8.0	95%	Wash
8.1	30%	Re-equilibration
10.0	30%	End

Mass Spectrometry Parameters (Triple Quadrupole)

- Ionization: ESI Negative Mode
- Precursor Ion (Q1):m/z 761.5 $[M-H]^-$[7]
- Quantifier Ion (Q3):m/z 389.2 (Cleavage of ester bond, yielding Treprostinil monomer anion) [7]
- Qualifier Ion (Q3):m/z 345.2 (Decarboxylated fragment of monomer)[7]

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Figure 2: Analytical workflow for the isolation and quantification of Treprostinil Dimer.

Validation & Quality Control (Self-Validating System)

To ensure the protocol acts as a self-validating system, adhere to these acceptance criteria:

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- Linearity:

  over the range of 1–1000 ng/mL.

- Recovery: Spike samples at Low (3 ng/mL), Mid (400 ng/mL), and High (800 ng/mL) levels. Recovery must be 85–115%.

- Carryover Check: Inject a blank solvent immediately after the highest standard (1000 ng/mL). The dimer is highly lipophilic and prone to sticking to tubing. Carryover must be < 20% of the LLOQ area.

- Resolution: Ensure baseline separation between the 2-yl dimer and the 3'-yl dimer (regioisomer) if present.[7] The C18 column usually separates these based on steric hindrance differences.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols	Increase buffer strength or use a charged-surface hybrid (CSH) column.[7]
Ghost Peaks	In-source fragmentation of trimer	Lower the cone voltage/declustering potential.
Signal Drift	ESI fouling	Divert flow to waste for the first 2 mins (salts) and last 2 mins (lipids).

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